

Thermochemical Analysis of 6-Chloro-1-isopropyl-1H-indole: A Technical Guide

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Compound of Interest

Compound Name: 6-Chloro-1-isopropyl-1H-indole

Cat. No.: B14116039

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Executive Summary

This guide outlines the rigorous methodology for the thermochemical characterization of **6-Chloro-1-isopropyl-1H-indole** (C

H

ClN, MW: 193.67 g/mol). As a functionalized indole derivative, this compound represents a critical scaffold in medicinal chemistry, particularly for serotonin receptor modulation and antiviral therapeutics.

Precise determination of its standard molar enthalpy of formation (

) and sublimation (

) is essential for:

- Process Safety: Predicting exothermicity during scale-up.
- Computational Validation: Benchmarking ab initio calculations (G4, CBS-QB3).

- **Stability Profiling:** Understanding the energetic penalty of the N-isopropyl steric bulk combined with the electron-withdrawing 6-chloro substituent.

Compound Profile & Theoretical Prediction

Before experimental initiation, a "Virtual Thermochemical Analysis" using Benson Group Additivity (BGA) provides a baseline for validating experimental results.

Structural Parameters[1][2][3][4]

- IUPAC Name: 6-chloro-1-(propan-2-yl)-1H-indole

- Molecular Formula: C

H

ClN

- **Key Structural Features:** Indole fused ring system, N-isopropyl steric hindrance, C6-Chlorine electronic effect.

Theoretical Estimation (Benson Group Additivity)

We estimate the gas-phase enthalpy of formation (

) to set experimental expectations.

Group / Correction	Value (kJ/mol)	Source/Rationale
Indole Base	157.0	Experimental of Indole
N-Alkyl Correction	-42.0	Replacement of N-H with N-C (Isopropyl)
Cl-Substitution	-35.0	vs increment
Steric Correction	+12.0	N-isopropyl peri-interaction (estimated)
Predicted	~92.0	Theoretical Baseline

“

Note: The steric correction is critical due to the interaction between the isopropyl methyl groups and the C7-proton of the indole ring.

Experimental Methodologies

To achieve "chemical accuracy" ($\pm 1-2$ kJ/mol), the following protocols must be executed.

Synthesis & Ultra-Purification

Thermochemical measurements are meaningless without purity >99.95 mol%.

Protocol:

- Synthesis: N-alkylation of 6-chloroindole using 2-iodopropane and NaH in DMF.
- Crude Purification: Flash column chromatography (Hexane/EtOAc).

- Ultra-Purification (The Critical Step):
 - Vacuum Sublimation: Perform at

Pa.
 - Zone Refining: If the compound melts without decomposition (MP est. 60-70°C), pass through 20 zone-refining cycles.
- Purity Validation: DSC (Differential Scanning Calorimetry) using the fractional melting technique.

Combustion Calorimetry (Rotating Bomb)

Standard static bomb calorimetry is insufficient for chlorinated compounds due to the formation of undefined mixtures of

and

. A rotating bomb calorimeter with an arsenious oxide (
) reducing solution is required.

Reaction Scheme:

Operational Protocol:

- Combustion Aid: Use a polyethylene ampoule (defined energy of combustion) to prevent pre-ignition volatility.
- Bomb Solution: Add 10 mL of

solution to reduce any free

to

.
- Rotation: Initiate rotation 60 seconds after ignition to wash the bomb walls and ensure thermodynamic equilibrium of the

phase.

- Washburn Corrections: Apply corrections for standard states, specifically the dilution of and solubility of

.

Knudsen Effusion (Vapor Pressure)

To convert solid-phase data to the gas phase, the enthalpy of sublimation (

) must be measured.

Protocol:

- Apparatus: Quartz crystal microbalance (QCM) or Mass-loss Knudsen cell.
- Temperature Range: Measure vapor pressure across a 20 K interval (e.g., 298 K - 318 K).
- Data Fitting: Plot

vs

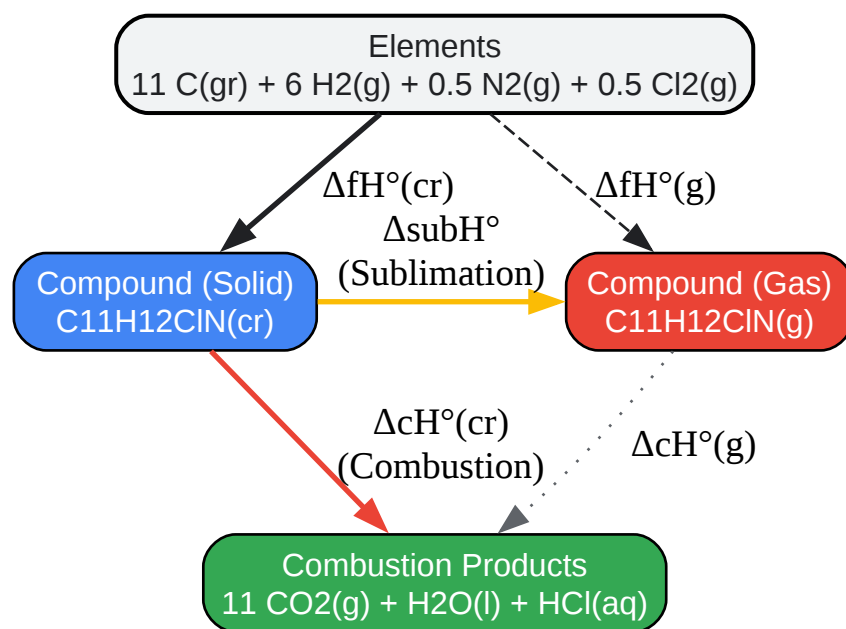
(Clausius-Clapeyron). The slope yields

.

Data Visualization & Workflow

Thermochemical Cycle (Born-Haber)

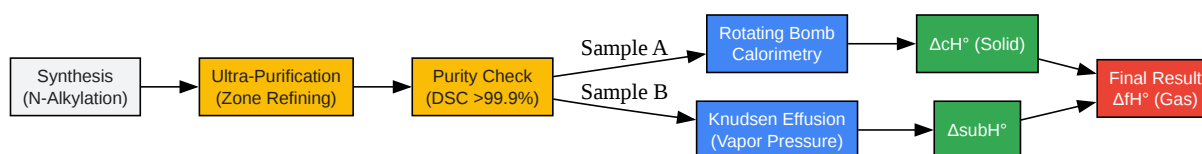
The relationship between the experimental observables is best visualized via a thermodynamic cycle.



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Caption: Born-Haber cycle relating formation, combustion, and sublimation enthalpies for **6-Chloro-1-isopropyl-1H-indole**.

Experimental Workflow



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Caption: Integrated workflow ensuring data integrity from synthesis to final thermochemical derivation.

Data Processing & Analysis

Standard Enthalpy of Combustion ()

The experimental energy of combustion (

) is calculated from the calorimeter's temperature rise (

). This must be converted to enthalpy:

Where

is the change in moles of gas during combustion. For **6-Chloro-1-isopropyl-1H-indole**:

- Reactants gas:

moles

- Products gas:

moles

Therefore,

will be slightly more negative than

.

Deriving Enthalpy of Formation ()

Using the standard enthalpies of formation for products (COnghost-ng-c3017681703="" class="inline ng-star-inserted">

, H

O, HCl):

Reference Values (298.15 K):

- nghost-ng-c3017681703="" class="inline ng-star-inserted">

Applications in Drug Development[1]

- Crystal Polymorphism: The

and

values derived here are input parameters for predicting crystal lattice energy.

- Lipophilicity Correlation: The thermodynamic stability of the N-isopropyl group correlates with lipophilicity (), influencing blood-brain barrier permeability.
- Metabolic Stability: The C-Cl bond strength (derived indirectly via atomization energy calculations validated by this data) predicts susceptibility to oxidative metabolism at the C6 position.

References

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Sources

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